

Benchmarking JMI-105 against next-generation anti-malarial candidates

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Compound of Interest

Compound Name: **JMI-105**

Cat. No.: **B12410828**

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JMI-105: Not an Anti-Malarial Candidate

Initial investigations have revealed that **JMI-105** is not an anti-malarial drug candidate. Instead, **JMI-105** refers to the Dräger Jaundice Meter JM-105, a non-invasive medical device used to screen for jaundice in newborns by measuring bilirubin levels transcutaneously.[1][2][3][4][5] This device is designed to provide a gentle, fast, and reliable alternative to traditional blood draws for bilirubin measurement, thereby reducing stress on infants and improving the efficiency of jaundice management in clinical settings.[3][4][5]

The JM-105 is an upgraded version of the JM-103, featuring enhancements such as a larger touchscreen, as well as data storage and transmission capabilities.[1][2] Clinical studies have been conducted to determine its diagnostic accuracy and performance in neonates, comparing its transcutaneous bilirubin (TcB) measurements with total serum bilirubin (TSB) levels obtained through blood samples.[1][2][6]

Given that **JMI-105** is a diagnostic device for neonatal jaundice and not an anti-malarial therapeutic, a comparison guide benchmarking it against next-generation anti-malarial candidates cannot be developed. The fundamental premise of the request is based on a misunderstanding of the nature of **JMI-105**.

Therefore, the subsequent sections of this guide, which would have detailed experimental protocols for anti-malarial drug testing and comparative data, are not applicable. It is recommended that researchers, scientists, and drug development professionals seeking

information on anti-malarial candidates consult resources dedicated to infectious disease therapeutics.

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